

Application Notes and Protocols for Soil pH Determination Using Bromocresol Green

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromocresol green (sodium salt)

Cat. No.: B10823021

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Introduction

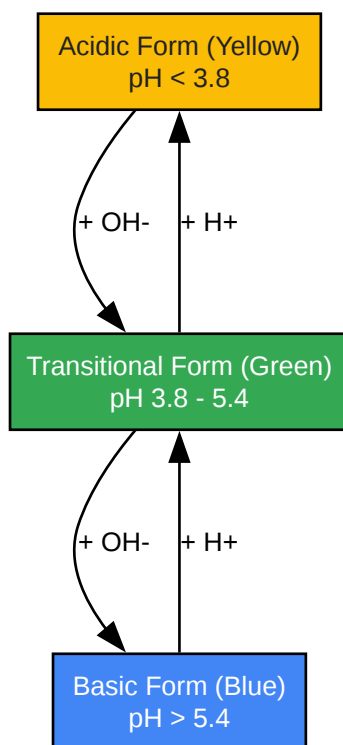
The determination of soil pH is a critical parameter in various scientific disciplines, including agricultural science, environmental monitoring, and microbiology. Soil pH influences nutrient availability, microbial activity, and the fate of pollutants. While electrometric methods using pH meters offer high accuracy, colorimetric methods utilizing pH indicators provide a rapid, cost-effective, and portable alternative for in-field and preliminary laboratory assessments.

Bromocresol green is a sulfonephthalein dye that serves as an excellent pH indicator for acidic to neutral soils, with a distinct color transition in the pH range of 3.8 to 5.4.^{[1][2][3]} These application notes provide a comprehensive overview, detailed protocols, and performance data for the use of bromocresol green in soil pH testing kits.

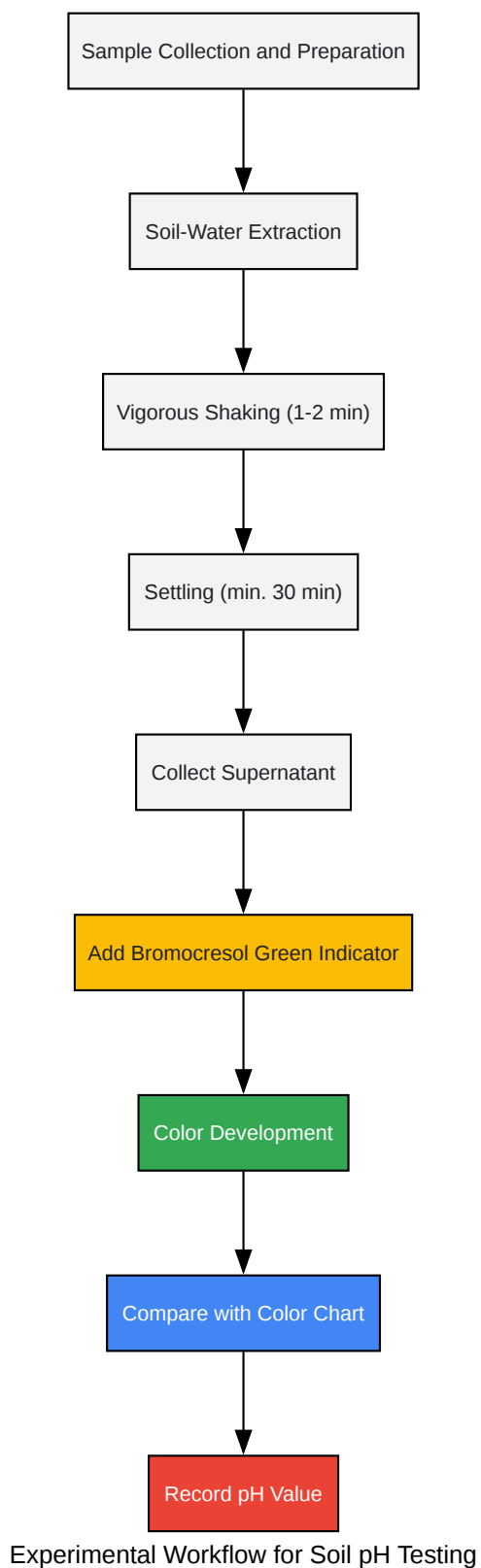
Principle and Mechanism of Action

Bromocresol green (BCG) is a weak acid that exhibits a reversible color change in response to alterations in hydrogen ion concentration.^[2] The mechanism involves a structural transformation of the dye molecule. In acidic conditions (pH below 3.8), the lactone ring of the sulfonephthalein structure is closed, and the molecule exists predominantly in its protonated, yellow form. As the pH increases (above 5.4), the lactone ring opens, and the molecule is deprotonated, leading to a more conjugated system that appears blue.^[1] In the transitional pH range, a mixture of the yellow and blue forms results in a green appearance. The pKa of bromocresol green is approximately 4.8.^[3]

Below is a diagram illustrating the chemical equilibrium of Bromocresol Green.



Chemical Equilibrium of Bromocresol Green



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References

- 1. Bromocresol green - Wikipedia [en.wikipedia.org]
- 2. Indicating Solution pH 3.8 - 5.4 (Bromocresol Green) [morphisto.de]
- 3. macschem.us [macschem.us]
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